

Acetophenazine synthesis and manufacturing methods

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Compound Focus: Acetophenazine

CAS No.: 2751-68-0

Cat. No.: S516976

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Chemical and Safety Profile

The table below summarizes the key identifiers and hazard information for **Acetophenazine**.

Property	Description
CAS Number	2751-68-0 [1] [2] [3]
Molecular Formula	C ₂₃ H ₂₉ N ₃ O ₂ S [1] [2] [3]
Molecular Weight	411.56 g/mol [1] [2] [3]
GHS Hazard Statements	H302: Harmful if swallowed [1] H410: Very toxic to aquatic life with long lasting effects [1]
Handling Precautions	Avoid dust formation. Use personal protective equipment. Ensure adequate ventilation. Avoid release to the environment [1].

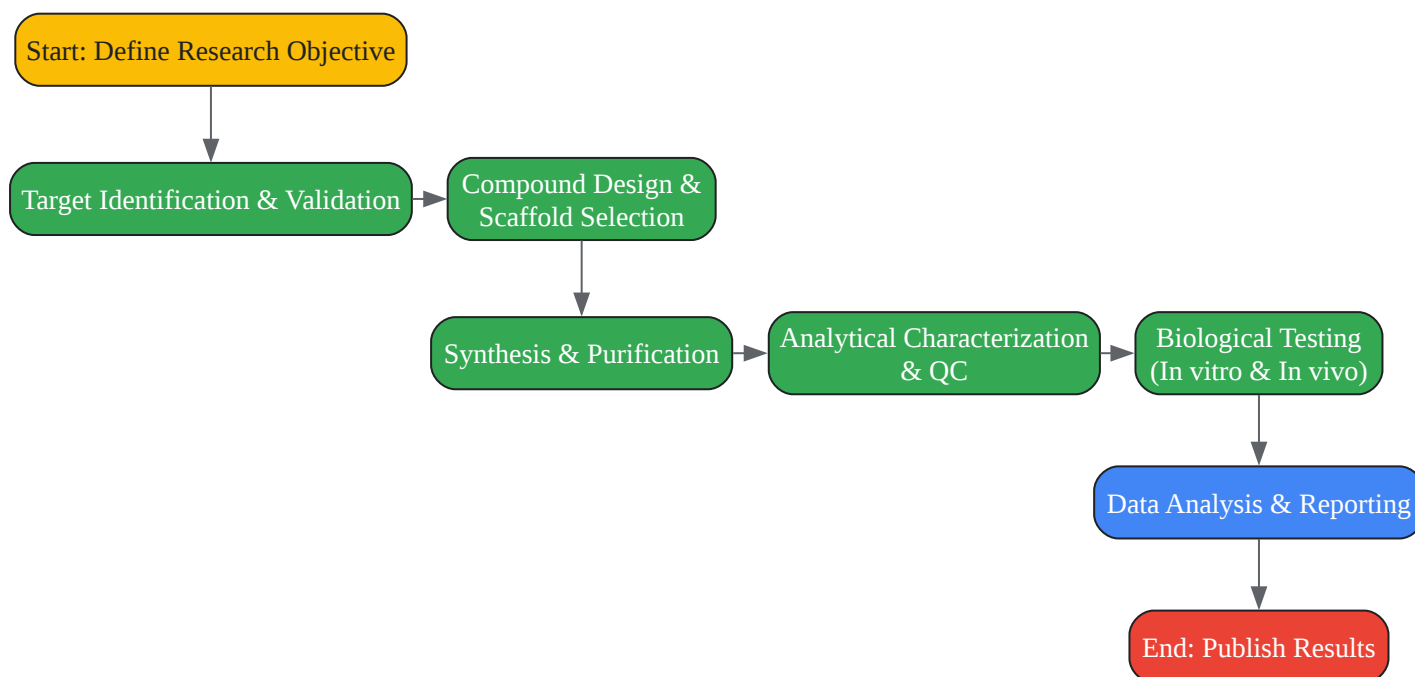
Research and Development Context

While direct synthesis methods for **Acetophenazine** are not detailed in the search results, the following information provides relevant context for researchers.

- **Drug-Gene Interactions:** A cheminformatics study listed **Acetophenazine** as interacting with two target genes, though the specific genes were not named in the available excerpt [4]. This highlights the importance of understanding its mechanism of action at a molecular level.
- **The Role of Acetophenone Scaffolds:** The **acetophenone** functional group is a versatile building block in pharmaceutical synthesis. One review dedicated to **Diversity-Oriented Synthesis (DOS)** highlights how amino acetophenones can serve as valuable starting points for creating libraries of natural product analogs [5]. This general strategy is highly relevant for drug development professionals seeking to design novel compounds or optimize existing scaffolds.

Proposed R&D Workflow

For a research project aimed at re-investigating or optimizing a compound like **Acetophenazine**, the following general workflow could be applied. The diagram below outlines the key stages from target identification to final reporting.



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Suggestions for Further Research

To obtain the specific synthesis and manufacturing protocols you need, I suggest you:

- **Consult Specialized Databases:** Search platforms like **SciFinder-n**, **Reaxys**, or **PubMed** using the CAS Number (2751-68-0) as a keyword. These databases often contain detailed synthetic procedures from patent and journal literature that are not freely available on the open web.
- **Investigate Historical Patents:** The original manufacturing processes for discontinued drugs are frequently documented in patents. A search of patent literature from the 1960s (when **Acetophenazine** was likely developed) could yield detailed methods.
- **Apply General Phenothiazine Chemistry:** In the absence of direct sources, researching the general synthetic pathways for piperazinyl-bearing phenothiazine derivatives can provide a reliable foundation for developing a lab-scale synthesis for **Acetophenazine**.

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References

1. Acetophenazine|2751-68-0|MSDS [dcchemicals.com]
2. Acetophenazine | Antipsychotic Agent [medchemexpress.com]
3. Acetophenazine [en.wikipedia.org]
4. Exploring Schizophrenia Drug-Gene Interactions Through ... [pmc.ncbi.nlm.nih.gov]
5. Diversity-Oriented Synthesis: Amino Acetophenones as ... [mdpi.com]

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